

Safeguarding Your Research: A Comprehensive Guide to Handling O-(4-Nitrophenyl)hydroxylamine

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Compound of Interest

Compound Name: O-(4-Nitrophenyl)hydroxylamine

Cat. No.: B1317035

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For researchers, scientists, and professionals in drug development, the safe handling of chemical reagents is paramount. This guide provides essential safety and logistical information for **O-(4-Nitrophenyl)hydroxylamine**, offering procedural, step-by-step guidance to ensure operational excellence and mitigate risks.

Hazard Identification and Classification

O-(4-Nitrophenyl)hydroxylamine is a chemical compound that poses significant health risks. According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), it is classified as toxic if swallowed, in contact with skin, or if inhaled.^{[1][2]} It is also toxic to aquatic life with long-lasting effects.^{[1][2]}

Signal Word: Danger^{[1][2]}

Hazard Statements:

- H301: Toxic if swallowed^{[1][2]}
- H311: Toxic in contact with skin^{[1][2]}
- H331: Toxic if inhaled^{[1][2]}
- H411: Toxic to aquatic life with long lasting effects^{[1][2]}

Quantitative Data Summary

Property	Value	Source
CAS Number	33543-55-4	[1]
Molecular Formula	C6H6N2O3	[2]
Molecular Weight	154.12 g/mol	[2]
Physical Form	Solid	[3]
Storage Temperature	Refrigerator	[3]

Operational Plan: Step-by-Step Handling Protocol

A meticulous approach to handling **O-(4-Nitrophenyl)hydroxylamine** is critical to ensure personnel safety and prevent environmental contamination.

Engineering Controls and Personal Protective Equipment (PPE)

Engineering Controls:

- Work in a well-ventilated area, preferably within a certified chemical fume hood.
- Ensure safety showers and eyewash stations are readily accessible.[\[4\]](#)

Personal Protective Equipment (PPE): A comprehensive PPE ensemble is mandatory when handling this compound.

PPE Category	Specification	Rationale
Eye/Face Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards. [1]	Protects against splashes and airborne particles.
Skin Protection	- Gloves: Chemical-resistant gloves (e.g., nitrile rubber) inspected before use. [1] - Clothing: Fire/flammable resistant and impervious clothing. A lab coat or chemical-resistant apron is required.	Prevents skin contact, which can be toxic.
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, a full-face respirator with an appropriate cartridge is necessary. [1]	Protects against inhalation of toxic dust or vapors.

Safe Handling and Storage

- Handling:
 - Avoid dust formation.[\[1\]](#)
 - Do not eat, drink, or smoke in the handling area.[\[1\]](#)
 - Wash hands thoroughly after handling.[\[1\]](#)
 - Avoid contact with skin and eyes.[\[1\]](#)
- Storage:
 - Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[1\]](#)[\[5\]](#)
 - Store locked up.[\[1\]](#)

- Keep away from incompatible materials such as strong oxidizing agents and strong bases.
[5]

Accidental Release Measures

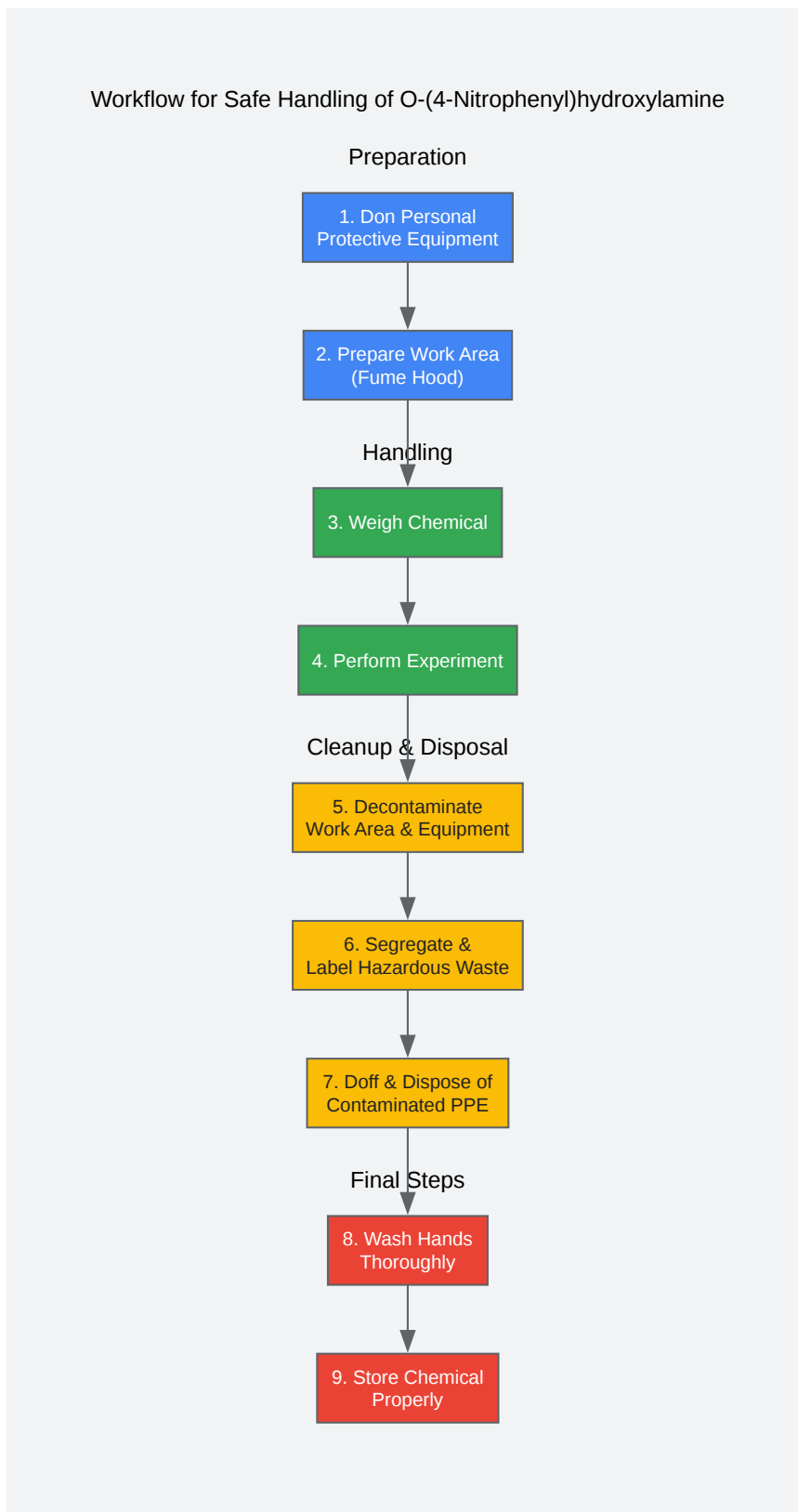
- Personal Precautions: Evacuate personnel to a safe area. Wear appropriate PPE as outlined above.[1]
- Environmental Precautions: Prevent further leakage or spillage. Do not let the product enter drains.[4]
- Methods for Cleaning Up:
 - For small spills, sweep up the solid material, taking care to avoid generating dust, and place it in a suitable, labeled container for disposal.
 - For larger spills, use a HEPA-filtered vacuum for cleanup.
 - Decontaminate the spill area with a suitable cleaning agent.

Disposal Plan: Waste Management Protocol

Proper disposal of **O-(4-Nitrophenyl)hydroxylamine** and its containers is crucial to prevent environmental harm.

- Waste Generation: All materials contaminated with **O-(4-Nitrophenyl)hydroxylamine**, including disposable PPE, weighing papers, and cleaning materials, should be considered hazardous waste.
- Containerization: Collect waste in a designated, properly labeled, and sealed hazardous waste container.
- Disposal Route: Dispose of contents and container to an appropriate treatment and disposal facility in accordance with all applicable local, state, and federal regulations.[1] Do not dispose of down the drain.

Workflow for Handling O-(4-Nitrophenyl)hydroxylamine



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Caption: A logical workflow for the safe handling of **O-(4-Nitrophenyl)hydroxylamine**.

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References

- 1. echemi.com [echemi.com]
- 2. O-(4-Nitrophenyl)hydroxylamine | C₆H₆N₂O₃ | CID 15562106 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. O-(4-Nitrophenyl)hydroxylamine | 33543-55-4 [sigmaaldrich.com]
- 4. file.medchemexpress.com [file.medchemexpress.com]
- 5. fishersci.com [fishersci.com]
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